

An In-depth Technical Guide to 3-Benzyloxy-4-methoxybenzaldehyde

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Compound of Interest

Compound Name: 3-Benzyloxy-4-methoxybenzaldehyde

Cat. No.: B016803

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the chemical properties, synthesis, and applications of **3-Benzyloxy-4-methoxybenzaldehyde**, a key intermediate in the synthesis of complex molecular targets.

Core Chemical Properties

3-Benzyloxy-4-methoxybenzaldehyde, also known as iso-vanillin benzyl ether, is an aromatic aldehyde that serves as a versatile building block in organic synthesis. Its structure incorporates a benzaldehyde core, a methoxy group, and a benzyl ether protecting group, making it a valuable precursor for multi-step syntheses.

Identifiers and General Properties

A summary of the key identifiers and physical properties of **3-Benzyloxy-4-methoxybenzaldehyde** is provided in Table 1.

Property	Value	Citation(s)
IUPAC Name	4-methoxy-3-(phenylmethoxy)benzaldehyde	[1]
CAS Number	6346-05-0	[1]
Molecular Formula	C ₁₅ H ₁₄ O ₃	[1][2]
Molecular Weight	242.27 g/mol	[1]
Appearance	Solid, Beige Crystalline Powder	
Melting Point	61-64 °C	
SMILES	<chem>COc1ccc(C=O)cc1OCc2ccccc2</chem>	[3]
InChI	1S/C15H14O3/c1-17-14-8-7-13(10-16)9-15(14)18-11-12-5-3-2-4-6-12/h2-10H,11H2,1H3	
InChIKey	VQVQZFHUXRSRBZ-UHFFFAOYSA-N	[3]

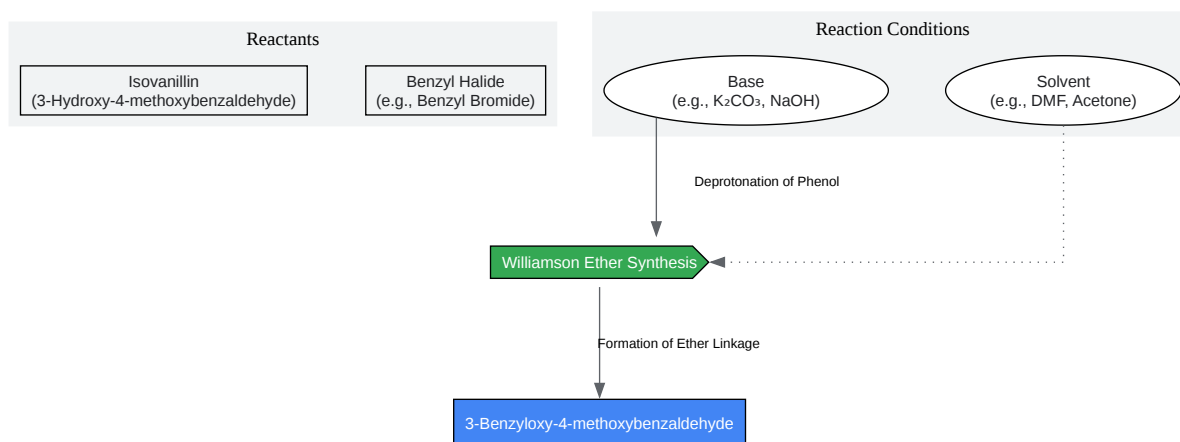
Spectroscopic Data

Spectroscopic data is crucial for the identification and characterization of **3-Benzyloxy-4-methoxybenzaldehyde**. A summary of key spectral information is presented in Table 2.

Spectroscopic Data	Key Features / Notes	Citation(s)
^1H NMR	Data available, refer to spectral databases.	[1]
^{13}C NMR	Data available, refer to spectral databases.	[1]
Infrared (IR) Spectra	Data available for various techniques (FTIR, ATR-IR, Vapor Phase).	[1]
Mass Spectrometry	Monoisotopic Mass: 242.0943 Da. Predicted CCS data available.	[1][3]

Synthesis and Reactivity

The most common synthetic route to **3-Benzoyloxy-4-methoxybenzaldehyde** is through the benzylation of isovanillin (3-hydroxy-4-methoxybenzaldehyde). This reaction is a classic example of a Williamson ether synthesis.



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Caption: Synthesis of **3-Benzyloxy-4-methoxybenzaldehyde**.

Experimental Protocol: Synthesis of 3-Benzyloxy-4-methoxybenzaldehyde

This protocol is a generalized procedure based on the Williamson ether synthesis.

- **Reaction Setup:** In a round-bottom flask, dissolve isovanillin (1 equivalent) in a suitable polar aprotic solvent, such as N,N-dimethylformamide (DMF) or acetone.
- **Addition of Base:** Add a base, such as anhydrous potassium carbonate (K_2CO_3 , 1.5 equivalents), to the solution. Stir the mixture at room temperature for 30 minutes.
- **Addition of Benzylating Agent:** Slowly add benzyl bromide or benzyl chloride (1.1 equivalents) to the reaction mixture.

- Reaction: Heat the mixture (e.g., to 60-80 °C) and monitor the reaction progress using thin-layer chromatography (TLC). The reaction is typically complete within 3-6 hours.[4]
- Work-up: After the reaction is complete, cool the mixture to room temperature and pour it into ice-water. A precipitate will form.
- Isolation and Purification: Collect the solid product by vacuum filtration. Wash the solid with water and then a small amount of cold ethanol. The crude product can be further purified by recrystallization from ethanol to yield pure **3-Benzyloxy-4-methoxybenzaldehyde**.

Applications in Drug Development

3-Benzyloxy-4-methoxybenzaldehyde is a crucial intermediate in the synthesis of various pharmaceutical agents and complex natural products. Its aldehyde functional group allows for a wide range of subsequent chemical transformations, including condensations, reductions, and oxidations.

Synthesis of Tetrabenazine Analogues

A notable application is in the synthesis of (+)-9-benzyloxy- α -dihydrotetrabenazine, an important intermediate for Vesicular Monoamine Transporter 2 (VMAT2) imaging agents. VMAT2 inhibitors are used in the treatment of hyperkinetic movement disorders. The synthesis involves a multi-step sequence starting from **3-Benzyloxy-4-methoxybenzaldehyde**.



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Caption: Application in VMAT2 Inhibitor Synthesis.

Synthesis of (-)-Galipeine

This compound has also been utilized in the total synthesis of the alkaloid (-)-galipeine. This highlights its utility in constructing complex, polycyclic natural product scaffolds.

Safety and Handling

3-Benzyloxy-4-methoxybenzaldehyde is classified as an irritant. It is known to cause skin and serious eye irritation, and may cause respiratory irritation.[1][5]

- Personal Protective Equipment (PPE): Wear appropriate protective eyeglasses or chemical safety goggles, gloves, and a lab coat.
- Handling: Use with adequate ventilation. Avoid dust formation. Wash thoroughly after handling.[1]
- Storage: Store in a tightly closed container in a cool, dry, and well-ventilated area away from incompatible substances such as strong oxidizing agents and strong bases.

Conclusion

3-Benzyloxy-4-methoxybenzaldehyde is a synthetically valuable intermediate with well-defined chemical properties. Its utility is demonstrated in the synthesis of complex pharmaceutical targets, particularly in the field of neurology. The straightforward synthesis from isovanillin and its versatile reactivity make it an important tool for researchers and professionals in drug development and organic synthesis.

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